

Ac-PAL-AMC: A Specific Tool for Interrogating Immunoproteasome Activity

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Compound of Interest

Compound Name: Ac-PAL-AMC

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The immunoproteasome, an isoform of the proteasome induced by inflammatory cytokines such as interferon-gamma (IFN- γ), plays a crucial role in the adaptive immune response by generating peptides for presentation on MHC class I molecules.[1][2] Its distinct catalytic subunit composition— β 1i (LMP2), β 2i (MECL-1), and β 5i (LMP7) replacing their constitutive counterparts (β 1, β 2, and β 5)—results in altered proteolytic specificities.[1][3] Understanding the unique activity of the immunoproteasome is paramount for research in immunology, oncology, and autoimmune diseases. The fluorogenic substrate Ac-Pro-Ala-Leu-AMC (**Ac-PAL-AMC**) has emerged as a valuable tool for specifically probing the activity of the β 1i subunit.[4] This guide provides a comprehensive overview of **Ac-PAL-AMC**'s specificity, quantitative data on its performance, detailed experimental protocols, and visualizations of relevant pathways and workflows.

Specificity of Ac-PAL-AMC for the β 1i Subunit

Ac-PAL-AMC is a synthetic peptide conjugated to a fluorescent aminomethylcoumarin (AMC) group. Cleavage of the peptide by the proteasome liberates free AMC, resulting in a fluorescent signal that can be quantified to measure enzymatic activity. The peptide sequence, Pro-Ala-

Leu, is preferentially recognized and cleaved by the $\beta 1i$ subunit of the immunoproteasome. Studies have demonstrated that **Ac-PAL-AMC** is readily hydrolyzed by the immunoproteasome, but not significantly by the constitutive proteasome. This specificity is attributed to the altered substrate binding pocket of the $\beta 1i$ subunit compared to the $\beta 1$ subunit. Specifically, the substitution of arginine at position 53 in $\beta 1$ with leucine in $\beta 1i$ creates a neutral binding pocket that favors the leucine residue in the **Ac-PAL-AMC** substrate.

Quantitative Data Summary

The following table summarizes the key quantitative parameters related to the use of **Ac-PAL-AMC** for measuring immunoproteasome activity.

Parameter	Value	Cell/System	Notes	Reference
Working Concentration	20-50 μ M	General Assay	Recommended concentration for measuring caspase-like activity.	
	50-200 μ M	General Assay	Recommended for determining branched amino acid preferring activity.	
	12.5 μ M	HeLa Cell Lysates	Cost-effective concentration generating strong, linear signals.	
	30 μ M	RPMI-8226 Cell Lysates	Used to measure β 1i activity.	
Fluorescence Wavelengths	Ex: 345 nm / Em: 445 nm			
	Ex: 351 nm / Em: 430 nm			
	Ex: 360 nm / Em: 460 nm			
	Ex: 380 nm / Em: 460 nm			
Fold Induction of Activity	5.2-fold increase	IFN- γ -treated HeLa Cells	Increase in fluorescence signal upon immunoproteasome induction.	

Inhibition by β 1i Inhibitor	Almost complete inhibition	Purified Immunoproteasome	Pre-treatment with UK101 (a β 1i-selective inhibitor) abolished hydrolysis.
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Modest decrease (up to 53%)	IFN- γ -treated HeLa Cell Lysates	Inhibition with ONX-0914 (a β 5i-specific inhibitor). This suggests some indirect effect or off-target activity at higher concentrations.
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Experimental Protocols

Preparation of Cell Lysates for Immunoproteasome Activity Assay

This protocol is adapted from methodologies used for assessing immunoproteasome activity in cell culture.

Materials:

- Cells of interest (e.g., HeLa cells)
- Recombinant interferon-gamma (IFN- γ)
- Phosphate-buffered saline (PBS)
- Proteasome activity lysis buffer (25 mM Tris-HCl [pH 7.5], 5 mM MgCl₂, 10% glycerol, 1 mM ATP, 1 mM DTT, 1x protease inhibitor cocktail)
- Bradford assay reagent

Procedure:

- Culture cells to approximately 30% confluency.
- To induce immunoproteasome expression, treat cells with 500 U/ml of IFN- γ for 48 hours. Include an untreated control group.
- Harvest cells by washing with PBS and pelleting via centrifugation.
- Lyse the cell pellet with proteasome activity lysis buffer.
- Centrifuge the lysate at 17,000 x g for 20 minutes at 4°C to pellet cell debris.
- Collect the supernatant and determine the protein concentration using the Bradford assay. The recommended concentration for the assay is 2-5 mg/ml.
- Lysates can be used immediately or stored at -80°C.

Fluorometric Assay for β 1i Activity using Ac-PAL-AMC

This protocol outlines the steps for measuring the caspase-like activity of the β 1i subunit in cell lysates.

Materials:

- Cell lysates (prepared as described above)
- **Ac-PAL-AMC** substrate (stock solution in DMSO, ≥ 10 mM)
- Proteasome activity assay buffer (50 mM Tris-HCl [pH 7.5], 1 mg/ml BSA, 1 mM EDTA, 1 mM fresh ATP, and 1 mM fresh DTT)
- Black 96-well microplate
- Plate reader capable of fluorescence detection

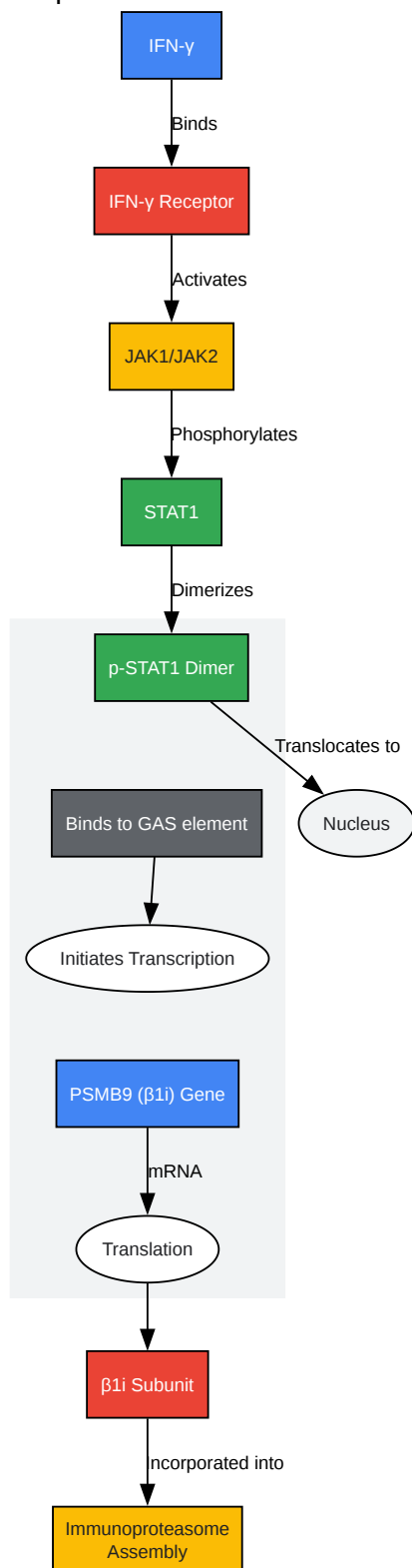
Procedure:

- Prepare a working solution of **Ac-PAL-AMC** in the proteasome activity assay buffer. The final concentration in the well should be between 12.5 μM and 50 μM .
- In a black 96-well plate, add 10 μl of cell lysate to each well. For each sample, prepare triplicate wells.
- As a negative control, include wells with lysate from cells not treated with IFN- γ . A substrate-only blank (assay buffer and **Ac-PAL-AMC** without lysate) should also be included to measure background fluorescence.
- Initiate the reaction by adding 90 μl of the **Ac-PAL-AMC** working solution to each well, bringing the total volume to 100 μl .
- Immediately place the plate in a pre-warmed (30°C or 37°C) plate reader.
- Measure the fluorescence intensity kinetically over a period of 15 to 60 minutes, with readings taken every 1-3 minutes. Use an excitation wavelength of 345-380 nm and an emission wavelength of 430-460 nm.
- The rate of increase in fluorescence (RFU/min) is proportional to the proteasome activity. Calculate the linear slope of the kinetic curve for each well.
- Subtract the background fluorescence from the sample readings and average the values for the triplicates.

Visualizations

Signaling Pathway for Immunoproteasome Induction

Immunoproteasome Induction Pathway

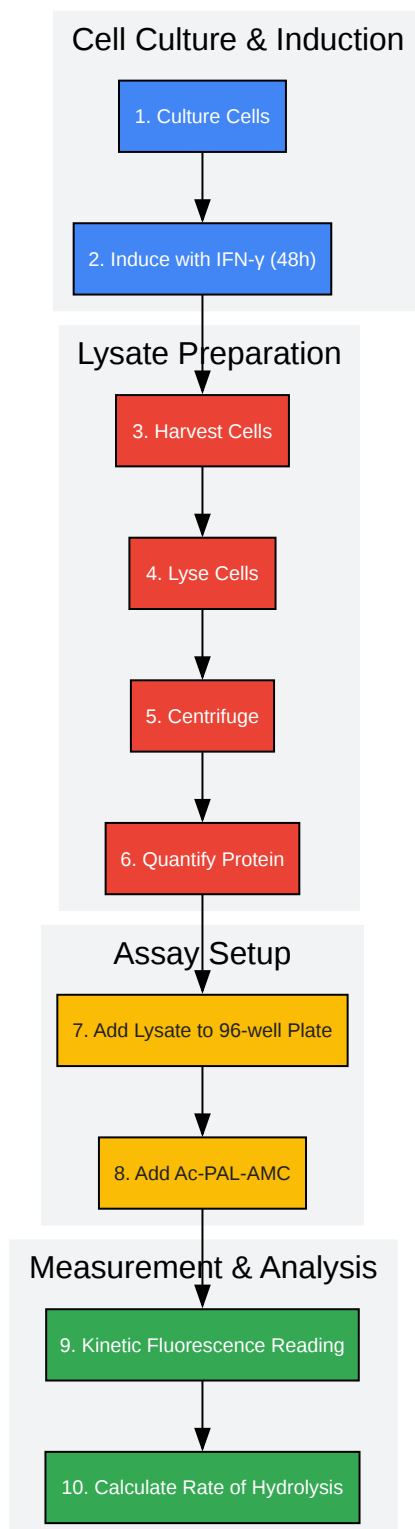


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Caption: IFN- γ signaling cascade leading to the transcription and translation of the $\beta 1i$ subunit and subsequent immunoproteasome assembly.

Experimental Workflow for Measuring $\beta 1i$ Activity

Ac-PAL-AMC Assay Workflow



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Caption: Step-by-step workflow for the quantification of β 1i activity using **Ac-PAL-AMC** from cell lysates.

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